

(2-Chloro-3-methoxyphenyl)methanol: A Technical Guide to Safety and Hazards

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Compound of Interest

Compound Name:	(2-Chloro-3-methoxyphenyl)methanol
Cat. No.:	B1632500

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Introduction

(2-Chloro-3-methoxyphenyl)methanol, also known as 2-chloro-3-methoxybenzyl alcohol, is a substituted aromatic alcohol with potential applications in organic synthesis and drug development. As with any novel or specialized chemical, a thorough understanding of its potential hazards is paramount for ensuring the safety of researchers and laboratory personnel. This technical guide provides a comprehensive overview of the known and anticipated safety considerations for **(2-Chloro-3-methoxyphenyl)methanol**. Due to a notable scarcity of specific toxicological and physicochemical data for this compound, this guide employs a precautionary approach, integrating data from a supplier Safety Data Sheet (SDS) with a comparative analysis of structurally similar compounds. This methodology allows for a more robust risk assessment in the absence of complete experimental data.

Chemical and Physical Properties

A precise understanding of a compound's physical properties is fundamental to its safe handling and storage. Experimental data for **(2-Chloro-3-methoxyphenyl)methanol** is not widely available in published literature. The information below is derived from computational predictions and data from structural analogs.

Property	(2-Chloro-3-methoxyphenyl)methanol	2-Methoxybenzyl alcohol	3-Methoxybenzyl alcohol	4-Methoxybenzyl alcohol
Molecular Formula	C ₈ H ₉ ClO ₂ [1]	C ₈ H ₁₀ O ₂ [2]	C ₈ H ₁₀ O ₂ [3]	C ₈ H ₁₀ O ₂
Molecular Weight	172.61 g/mol	138.16 g/mol	138.16 g/mol	138.16 g/mol
CAS Number	150598-90-0	612-16-8 [2]	6971-51-3 [3]	105-13-5
Appearance	Data Not Available	-	Light brown liquid [3]	-
Melting Point	Data Not Available	-	Data Not Available [3]	22 - 25 °C
Boiling Point	Data Not Available	-	250 °C [3]	259 °C
Density	Data Not Available	-	Data Not Available	1.113 g/cm ³ (at 25 °C)
Flash Point	Data Not Available	-	> 112 °C [3]	-
Solubility	Data Not Available	-	Water soluble [3]	-
Predicted XlogP	1.6 [1]	-	-	-

Note: The primary supplier SDS for **(2-Chloro-3-methoxyphenyl)methanol** contains an inconsistency, listing a different compound in its composition section. Therefore, the hazard information should be interpreted with caution and corroborated by the analysis of its analogs.

Hazard Identification and GHS Classification

Based on available Safety Data Sheets, **(2-Chloro-3-methoxyphenyl)methanol** is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. The GHS classification provided by a supplier is as follows[\[4\]](#):

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.
- Skin Corrosion/Irritation (Category 2), H315: Causes skin irritation.
- Serious Eye Damage/Eye Irritation (Category 2A), H319: Causes serious eye irritation.
- Specific Target Organ Toxicity, Single Exposure (Category 3), Respiratory Tract Irritation, H335: May cause respiratory irritation.

Signal Word: Warning

Hazard Pictograms:

Hazard Statements:

- H302: Harmful if swallowed.[4]
- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4]
- H335: May cause respiratory irritation.[4]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[3]
- P264: Wash skin thoroughly after handling.[4]
- P270: Do not eat, drink or smoke when using this product.[2]
- P271: Use only outdoors or in a well-ventilated area.[5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[2]
- P302+P352: IF ON SKIN: Wash with plenty of water.[3]

- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3]
[5]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][4]
- P330: Rinse mouth.[2]
- P332+P313: If skin irritation occurs: Get medical advice/attention.[2]
- P337+P313: If eye irritation persists: Get medical advice/attention.[2]
- P362+P364: Take off contaminated clothing and wash it before reuse.[3]
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.[3][5]
- P405: Store locked up.[5]
- P501: Dispose of contents/container to an approved waste disposal plant.[3]

Toxicological Profile: An Analog-Based Assessment

Detailed toxicological studies on **(2-Chloro-3-methoxyphenyl)methanol** have not been identified. However, the toxicological profile can be inferred from its functional groups (a substituted benzyl alcohol) and the known hazards of its structural analogs.

- Acute Toxicity: Classified as harmful if swallowed (Category 4).[4] For comparison, benzyl alcohol is also harmful by ingestion and skin contact. The primary risk upon acute exposure is irritation to the skin, eyes, and respiratory system.
- Skin and Eye Irritation: The compound is classified as a skin and serious eye irritant.[4] This is consistent across its analogs, including 2-methoxybenzyl alcohol, 3-methoxybenzyl alcohol, and 4-methoxybenzyl alcohol, all of which are known irritants.[2][3] Direct contact should be strictly avoided.
- Respiratory Irritation: It is expected to cause respiratory tract irritation upon inhalation of dust or aerosols.[4] Proper ventilation and handling within a chemical fume hood are essential to mitigate this risk.

- Sensitization: While not classified for **(2-Chloro-3-methoxyphenyl)methanol**, a related compound, 4-methoxybenzyl alcohol, may cause an allergic skin reaction. Researchers should be vigilant for any signs of sensitization.
- Chronic Toxicity, Carcinogenicity, and Mutagenicity: No data is available for **(2-Chloro-3-methoxyphenyl)methanol**. The parent compound, benzyl alcohol, is not classified as a carcinogen.^[6] Given the lack of data, it is prudent to handle the compound as if its long-term effects are unknown and minimize exposure.

Experimental Protocols and Safe Handling

Adherence to rigorous safety protocols is essential when working with this compound. The following procedures are based on best practices for handling irritant and moderately toxic chemicals.

Personal Protective Equipment (PPE)

A risk assessment should always precede handling. The minimum required PPE includes:

- Eye and Face Protection: ANSI-approved, properly fitting safety glasses with side shields or chemical splash goggles are mandatory. A face shield should be worn if there is a risk of splashing.^[4]
- Skin Protection: A flame-retardant lab coat must be worn and fully buttoned. Full-length pants and closed-toe shoes are required.
- Hand Protection: Chemical-resistant gloves are required. Nitrile gloves are commonly recommended, but it is crucial to consult the glove manufacturer's resistance chart for the specific type of glove and to be aware of the breakthrough time. Contaminated gloves must be removed promptly using the proper technique and disposed of as hazardous waste.^[4]

Caption: Personal Protective Equipment (PPE) workflow before handling.

Engineering Controls and Handling Procedures

- Ventilation: Always handle **(2-Chloro-3-methoxyphenyl)methanol** in a properly functioning chemical fume hood to minimize inhalation exposure.^[5]

- Weighing: If the compound is a solid, weigh it in the fume hood or in a ventilated balance enclosure to prevent the generation of airborne dust.
- Transfers: Conduct all transfers of the material within the fume hood. Use appropriate tools (spatulas, powder funnels) to avoid spills.
- Hygiene: Do not eat, drink, or smoke in the laboratory.[\[2\]](#)[\[5\]](#) Wash hands thoroughly with soap and water after handling the compound, before breaks, and at the end of the workday.[\[4\]](#)

Storage Requirements

- Store in a tightly closed, properly labeled container.[\[3\]](#)[\[5\]](#)
- Keep in a cool, dry, and well-ventilated area.[\[5\]](#)
- Store away from incompatible materials such as strong oxidizing agents.
- Store in a locked cabinet or area accessible only to authorized personnel.[\[5\]](#)

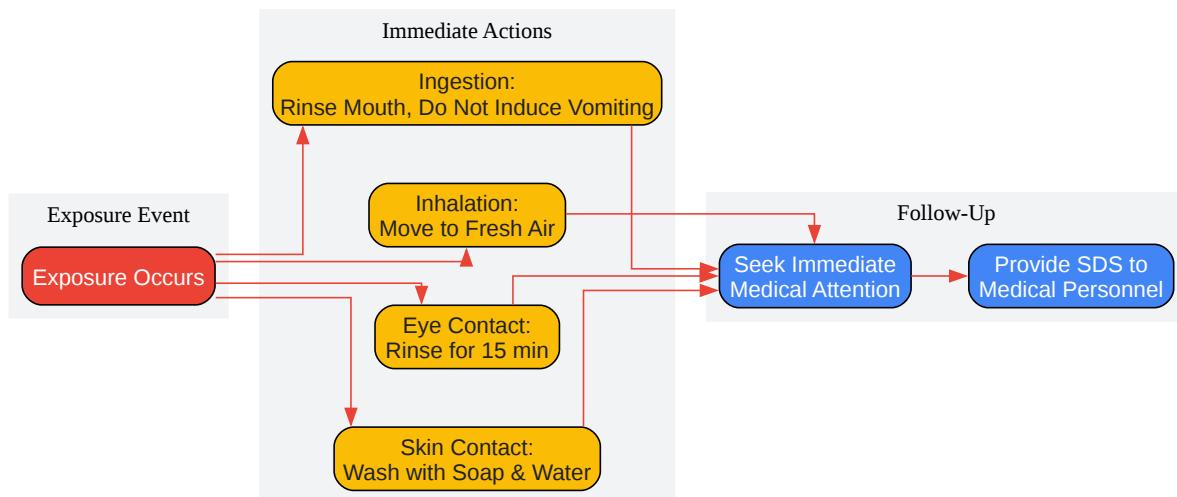
Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

First-Aid Measures

- General Advice: Move the victim out of the dangerous area. Consult a physician and show them the Safety Data Sheet.[\[4\]](#)
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[\[3\]](#)[\[4\]](#)
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Consult a physician.[\[4\]](#) Remove contaminated clothing and wash it before reuse.[\[3\]](#)
- In Case of Eye Contact: Rinse cautiously and thoroughly with plenty of water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing and consult a physician.[\[3\]](#)[\[4\]](#)

- If Swallowed: DO NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician immediately.[2][4]



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Caption: First-aid response flowchart for exposure incidents.

Spill Response Protocol

- Evacuation and Ventilation: Evacuate non-essential personnel from the spill area. Ensure adequate ventilation.
- Control Ignition Sources: Remove all sources of heat and ignition.
- Containment: Prevent the spill from entering drains or waterways.[4]
- Cleanup (Small Spills):
 - Wear appropriate PPE as described in Section 4.1.

- If the material is a solid, carefully sweep it up to avoid creating dust.
- If it is a liquid, absorb the spill with an inert, non-combustible absorbent material (e.g., sand, vermiculite).
- Place the absorbed material and contaminated cleaning supplies into a suitable, sealed, and labeled container for hazardous waste disposal.[4]
- Cleanup (Large Spills): Contact your institution's Environmental Health & Safety (EH&S) department immediately. Do not attempt to clean up a large spill without specialized training and equipment.

Stability and Reactivity

- Reactivity: The reactivity profile has not been thoroughly investigated. As a benzyl alcohol derivative, it may react with strong oxidizing agents, acid chlorides, and anhydrides.
- Chemical Stability: The material is expected to be stable under recommended storage conditions.
- Conditions to Avoid: Avoid formation of dust and aerosols.[4] Keep away from heat, sparks, open flames, and other ignition sources.
- Hazardous Decomposition Products: Thermal decomposition may produce irritating and toxic gases and vapors, including carbon oxides (CO, CO₂) and hydrogen chloride (HCl) gas.

Disposal Considerations

- Waste Treatment: All waste containing **(2-Chloro-3-methoxyphenyl)methanol** must be treated as hazardous waste.
- Procedure: Dispose of surplus and non-recyclable solutions through a licensed disposal company.[4] Do not dispose of down the drain or in general waste.
- Contaminated Packaging: Dispose of contaminated packaging in the same manner as the unused product.[4] Ensure containers are completely empty before disposal.

Conclusion

(2-Chloro-3-methoxyphenyl)methanol is a chemical that requires careful handling due to its classification as harmful if swallowed and as a skin, eye, and respiratory irritant. The lack of comprehensive experimental data necessitates a conservative approach to safety, drawing upon information from structurally related analogs to inform risk assessment and handling procedures. All laboratory work must be conducted within a chemical fume hood with appropriate personal protective equipment. By adhering to the protocols outlined in this guide, researchers can mitigate the risks associated with this compound and maintain a safe laboratory environment.

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